

barium dichromate storage and handling guidelines

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

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Barium Dichromate: Chemical Profile

The table below summarizes the basic identifying information and physical properties for **barium dichromate** [1].

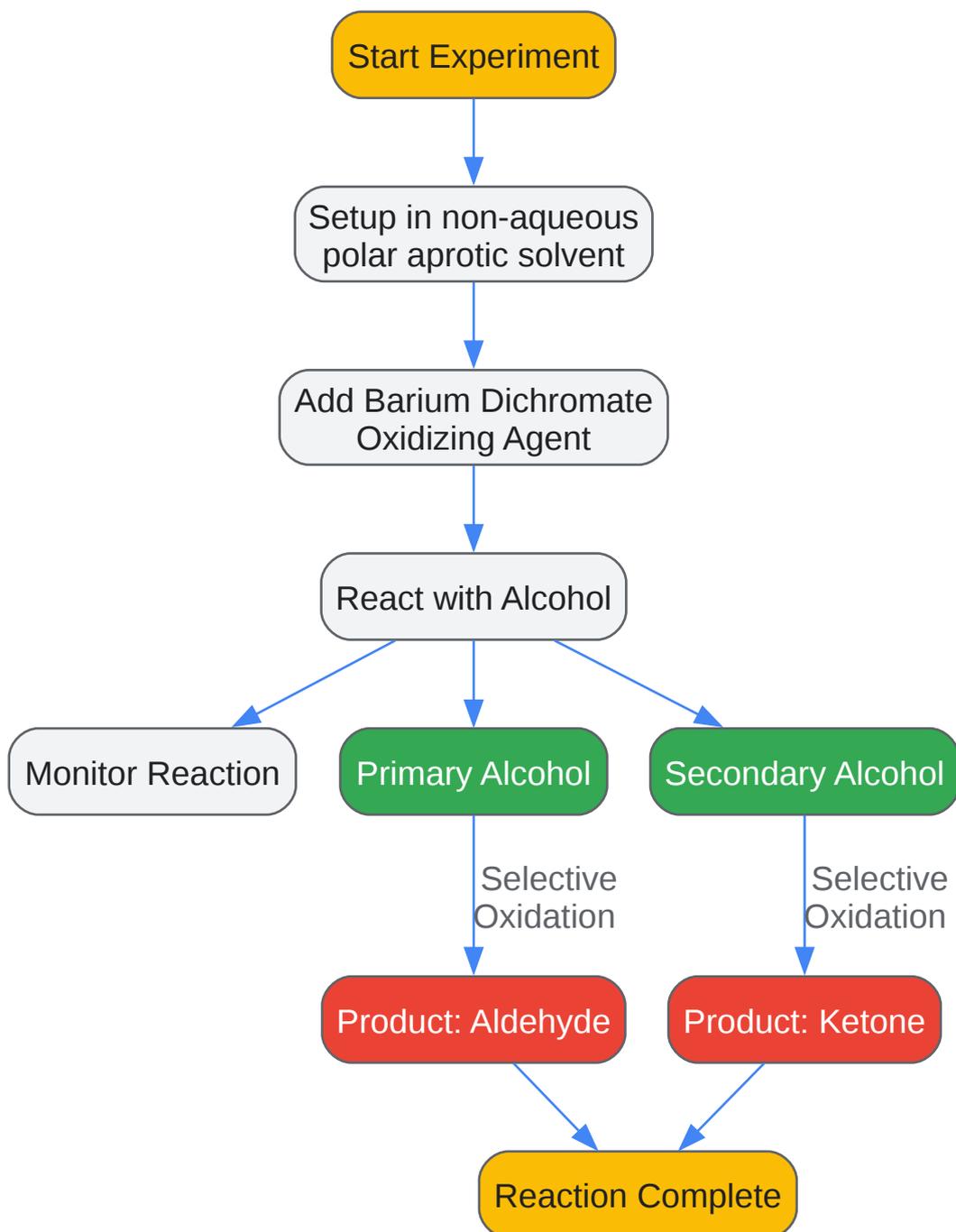
Property	Description
Common Name	Barium dichromate
CAS Number	13477-01-5
Molecular Formula	BaCr ₂ O ₇
Molecular Weight	353.315 g/mol
Synonyms	Barium bichromate; Dichromic acid, barium salt [1]

Experimental Application & Workflow

Barium dichromate is noted in organic chemistry as a **mild oxidizing agent**. One specific application is the selective conversion of primary and secondary alcohols into their corresponding carbonyl compounds

(aldehydes and ketones) in non-aqueous, polar aprotic media [2]. A key advantage is that over-oxidation of primary alcohols to carboxylic acids does not occur [2].

The diagram below outlines the general workflow for this oxidation experiment.



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Safety & Handling Guidelines

While a specific Safety Data Sheet (SDS) for **barium dichromate** was not found, it contains two hazardous components: **barium** and **chromium (VI)**. You must assume it is highly toxic. The following table synthesizes general safety measures for barium compounds and laboratory oxidizers, which should be applied to **barium dichromate** with extreme caution [3].

Aspect	Guideline
General Caution	Highly toxic if swallowed or inhaled [3].
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye protection [3].
Engineering Controls	Use only in a fume hood or well-ventilated area to avoid inhaling dust or fumes [3].
Hygiene	Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling [3].
Storage	Store in a cool, dry place in a tightly closed container [3].
First Aid: Inhalation	Remove victim to fresh air [3].
First Aid: Ingestion	Rinse mouth. Immediately call a poison center or physician [3].
First Aid: Skin/Eyes	Wash skin with plenty of water. Rinse eyes cautiously with water for several minutes [3].
Disposal	Please review all federal, state, and local regulations before disposal [3].
Spill Management	Ventilate area. Wipe up the spill, place in a sealed bag or container, and dispose of it properly [3].

Frequently Asked Questions

Q1: What happens when barium chromate (BaCrO_4) is reacted with nitric acid (HNO_3)? The reaction is pH-dependent. In acidic conditions, barium chromate dissolves. The chromate ions (CrO_4^{2-}) are protonated and can form dichromate ions ($\text{Cr}_2\text{O}_7^{2-}$) in solution. The exact products are part of a complex equilibrium involving chromate, dichromate, and their protonated forms [4].

Q2: Is barium dichromate soluble in water? Quantitative solubility data was not available in the search results. However, its use in "non-aqueous media" for oxidation reactions suggests it may have limited stability or solubility in water [2].

Key Recommendations for Your Support Center

Due to the limited specifics in the search results, I strongly recommend you:

- **Obtain the Official SDS:** Procure a complete Safety Data Sheet for **barium dichromate** from a reputable chemical supplier. This is non-negotiable for safe handling and regulatory compliance.
- **Conduct a Risk Assessment:** Before starting any experiment, perform a thorough risk assessment that considers the combined toxicity of Barium (acute toxicity) and Hexavalent Chromium (carcinogen, mutagen).
- **Assume High Toxicity:** Handle **barium dichromate** with the utmost care, using at least the precautions required for toxic barium compounds and strong oxidizers.

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References

1. | CAS#:13477-01-5 | Chemsrce barium dichromate [chemsrc.com]
2. [BaCr_2O_7], a mild reagent for oxidation of... | CoLab Barium dichromate [colab.ws]
3. Chloride SDS (Barium) | Flinn Scientific Safety Data Sheet [flinnsci.com]
4. Several reactions involving: Chromate and Dichromate ions [physicsforums.com]

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